

Technical Dossier: 2-oxo-2,3-dihydro-1H-benzimidazole-5-sulfonyl chloride

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Compound of Interest

Compound Name: 2-Oxo-2,3-dihydro-1H-benzimidazole-5-sulfonyl chloride

Cat. No.: B1307030

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive overview of the available technical information for the chemical compound **2-oxo-2,3-dihydro-1H-benzimidazole-5-sulfonyl chloride**. Due to the limited availability of public domain spectral and procedural data, this guide summarizes foundational chemical properties and contextual synthetic strategies based on related compounds. At present, detailed experimental data for ¹H NMR, ¹³C NMR, Mass Spectrometry, and Infrared Spectroscopy, as well as specific biological pathway information, are not available in published literature or public databases.

Chemical Identity and Properties

2-oxo-2,3-dihydro-1H-benzimidazole-5-sulfonyl chloride is a heterocyclic compound featuring a benzimidazole core, a common scaffold in medicinal chemistry. The presence of a sulfonyl chloride group makes it a reactive intermediate, suitable for the synthesis of various sulfonamide derivatives.

Table 1: General and Physicochemical Properties[1][2][3]

Property	Value	Source
CAS Number	53439-87-5	[1][2]
Molecular Formula	C ₇ H ₅ ClN ₂ O ₃ S	[1][2][3]
Molecular Weight	232.64 g/mol	[1][2][3]
Appearance	White to off-white solid	[4]
Storage Conditions	Under inert gas (nitrogen or Argon) at 2-8°C	[4]
IUPAC Name	2-oxo-1,3-dihydrobenzimidazole-5-sulfonyl chloride	[1]
Synonyms	2-oxo-2,3-dihydro-1H-1,3-benzodiazole-5-sulfonyl chloride	[1]

Spectral Data Summary

A thorough search of scientific literature and chemical databases did not yield specific, publicly available spectral data for **2-oxo-2,3-dihydro-1H-benzoimidazole-5-sulfonyl chloride**.

Commercial suppliers may possess this data and it could be obtainable upon request or with a purchase of the compound. For reference, spectral data for a related compound, 2,3-dihydro-2-oxo-1H-benzimidazole-5-carbonitrile, is presented below to provide an indication of the expected chemical shifts for the core benzimidazole structure.

Table 2: ¹H NMR Data for the structurally related 2,3-dihydro-2-oxo-1H-benzimidazole-5-carbonitrile[5]

Chemical Shift (δ)	Multiplicity	Coupling Constant (J)	Integration	Assignment
11.16	br s	-	1H	NH
11.04	br s	-	1H	NH
7.39	dd	8.1, 1.6 Hz	1H	Aromatic CH
7.30	s	-	1H	Aromatic CH
7.06	d	8.2 Hz	1H	Aromatic CH

Solvent: DMSO-
d₆, Frequency:
400 MHz

Synthesis and Experimental Protocols

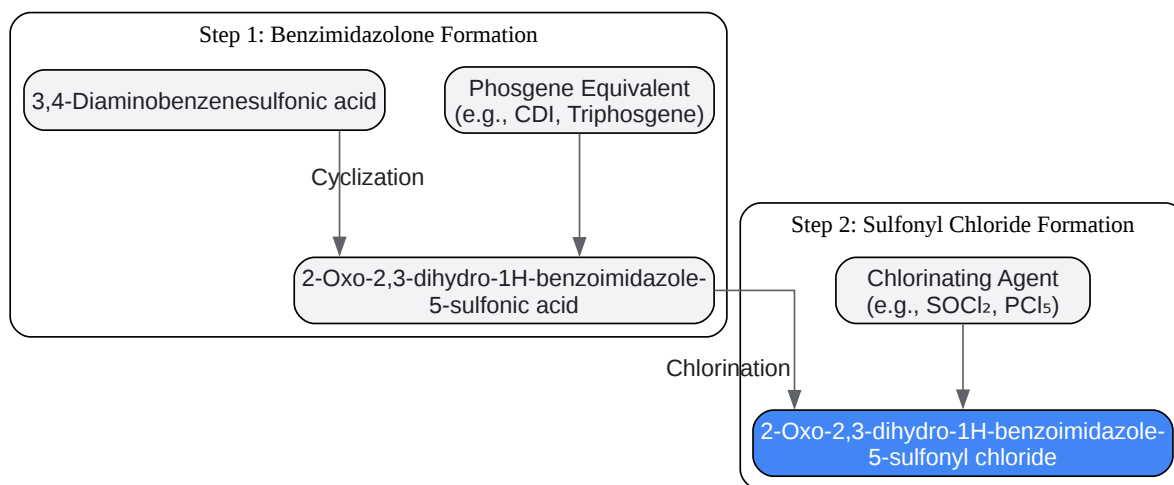
A detailed, validated experimental protocol for the synthesis of **2-oxo-2,3-dihydro-1H-benzoimidazole-5-sulfonyl chloride** is not readily available in the reviewed literature. However, the synthesis of benzimidazole-sulfonyl derivatives typically follows established organic chemistry principles. A plausible synthetic approach can be inferred from general procedures for analogous compounds.

The synthesis would likely involve two key steps:

- Formation of the 2-oxo-2,3-dihydro-1H-benzoimidazole core.
- Sulfonylation of the benzene ring.

The general synthesis of the benzimidazole core often involves the condensation of an o-phenylenediamine derivative with a carbonyl-containing compound. For the target molecule, a potential pathway could start from a diaminobenzenesulfonic acid derivative, followed by cyclization and subsequent chlorination of the sulfonic acid group.

Below is a logical workflow representing a hypothetical synthesis.



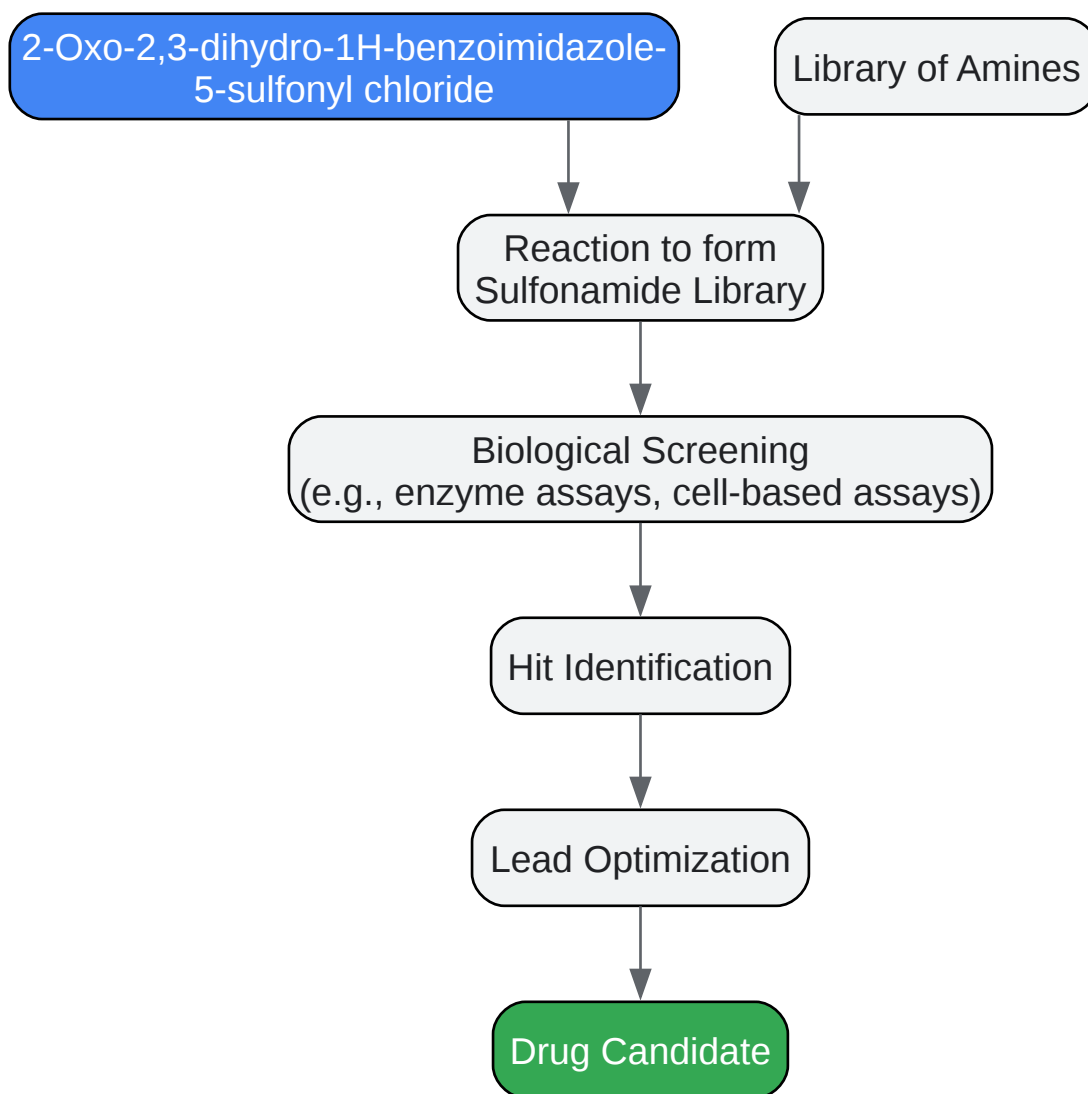
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Hypothetical synthetic pathway for the target compound.

Biological Activity and Signaling Pathways

There is no specific information in the current literature detailing the biological activities or the signaling pathways directly associated with **2-oxo-2,3-dihydro-1H-benzoimidazole-5-sulfonyl chloride**. However, the broader class of benzimidazole derivatives is known to exhibit a wide range of pharmacological properties, including antimicrobial, antiviral, and anticancer activities. Furthermore, derivatives of 2-oxo-1H-benzimidazoles have been investigated as antagonists for the 5-HT₃ receptor.^[6] The sulfonyl chloride moiety is a reactive group, suggesting this compound is primarily intended as a synthetic intermediate for producing a library of sulfonamide derivatives for biological screening.

The general workflow for such a screening process is outlined below.



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Drug discovery workflow using the target compound.

Conclusion

2-oxo-2,3-dihydro-1H-benzimidazole-5-sulfonyl chloride is a valuable chemical intermediate for the synthesis of novel compounds for drug discovery and development. While specific spectral and biological data are not publicly available, this guide provides the foundational information available and outlines logical synthetic and screening workflows. Researchers interested in this compound are encouraged to perform their own analytical characterization and biological evaluations.

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References

- 1. 2,3-DIHYDRO-2-OXO-1H-BENZIMIDAZOLE-5-CARBONITRILE synthesis - chemicalbook [chemicalbook.com]
- 2. chemscene.com [chemscene.com]
- 3. 2-oxo-2,3-dihydro-1H-1,3-benzodiazole-5-sulfonyl chloride | C₇H₅ClN₂O₃S | CID 3159944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hit2Lead | 2-oxo-2,3-dihydro-1H-benzimidazole-5-sulfonyl chloride | CAS# 53439-87-5 | MFCD03965826 | BB-4028753 [hit2lead.com]
- 5. ripublication.com [ripublication.com]
- 6. 2-OXO-2,3-DIHYDRO-1H-BENZOIMIDAZOLE-5-SULFONYL CHLORIDE CAS#: 53439-87-5 [chemicalbook.com]
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